

Comprehensive Spectroscopic Characterization of Methyl 3-chloro-4-nitrobenzoate

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Compound of Interest

Compound Name: Methyl 3-chloro-4-nitrobenzoate

CAS No.: 243984-48-7

Cat. No.: B1369517

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A Guide for Synthetic Validation in Drug Discovery^[1]

Executive Summary & Compound Profile

Methyl 3-chloro-4-nitrobenzoate is a critical intermediate in the synthesis of bioactive scaffolds, particularly for kinase inhibitors and anti-infective agents.^[1] Its structural integrity is defined by the specific arrangement of the electron-withdrawing nitro group and the chlorine atom relative to the ester functionality.^[1]

Distinguishing this isomer (3-chloro-4-nitro) from its regioisomer (4-chloro-3-nitro) is a frequent challenge in process chemistry.^[1] This guide provides a definitive spectroscopic profile and synthesis workflow to ensure high-fidelity validation.

Compound Identity Table

Property	Data
IUPAC Name	Methyl 3-chloro-4-nitrobenzoate
CAS Number	243984-48-7
Molecular Formula	C ₈ H ₆ ClNO ₄
Molecular Weight	215.59 g/mol
Monoisotopic Mass	214.999 Da
Physical State	Solid (Pale yellow crystalline powder)
Melting Point	80–85 °C (Typical range for this class)

Synthetic Pathway & Experimental Protocol

To generate a reference standard for spectroscopic analysis, the most reliable method utilizes the acid chloride activation pathway, which minimizes hydrolysis side-products common in Fischer esterification for electron-deficient rings.^[1]

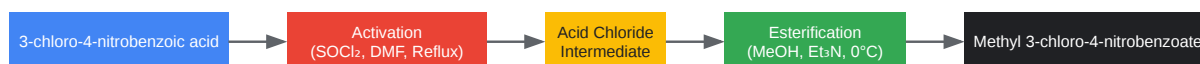
Protocol: Acid Chloride Activation Method

Reagents: 3-chloro-4-nitrobenzoic acid (1.0 eq), Thionyl Chloride (SOCl₂, 3.0 eq), Methanol (excess), DMF (catalytic).^[1]

- **Activation:** In a dry round-bottom flask under N₂, suspend 3-chloro-4-nitrobenzoic acid in anhydrous toluene.
- **Chlorination:** Add SOCl₂ dropwise, followed by 2 drops of DMF. Heat to reflux (80°C) for 3 hours until gas evolution (SO₂, HCl) ceases and the solution becomes clear.
- **Concentration:** Evaporate the solvent and excess SOCl₂ under reduced pressure to yield the crude acid chloride.
- **Esterification:** Redissolve the residue in dry DCM. Cool to 0°C. Add anhydrous Methanol (5.0 eq) and Triethylamine (1.1 eq) dropwise.

- Workup: Stir at room temperature for 2 hours. Wash with NaHCO_3 (sat. aq) and Brine.[1][2][3] Dry over Na_2SO_4 and concentrate.

Visualization: Synthesis Workflow



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Figure 1: Two-step synthesis via acid chloride activation to ensure regiochemical fidelity.

Spectroscopic Characterization

3.1 Nuclear Magnetic Resonance (NMR)

The ^1H NMR spectrum is characterized by a significant downfield shift of all aromatic protons due to the synergistic electron-withdrawing effects of the Nitro ($-\text{NO}_2$) and Ester ($-\text{COOMe}$) groups.[1]

Solvent: CDCl_3 (Chloroform-d) or $\text{DMSO}-d_6$. [1] Frequency: 400 MHz recommended for resolution of aromatic coupling.[1]

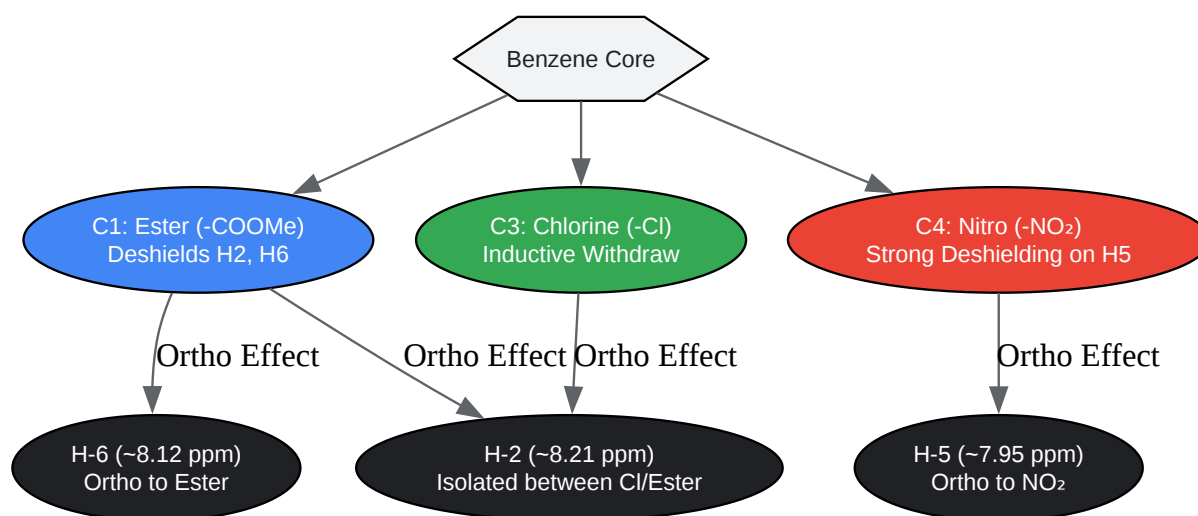
Position	Shift (δ , ppm)	Multiplicity	Coupling (J, Hz)	Assignment Logic
-CH ₃	3.98	Singlet (s)	-	Methyl ester protons.[1]
H-2	8.21	Doublet (d)	~1.8	Ortho to Ester, Ortho to Cl. The Cl atom provides a slight shielding relative to the nitro, but the ester deshields it.[1] Small meta-coupling to H-6 may be visible.[1]
H-6	8.12	dd	8.2, 1.8	Ortho to Ester. Shows strong ortho coupling to H-5 and meta coupling to H-2. [1]
H-5	7.95*	Doublet (d)	8.2	Ortho to Nitro. This proton is flanked by the strong -NO ₂ group and H-6. [1]

*Note: Chemical shifts are estimated based on Substituent Chemical Shift (SCS) increments relative to benzene (7.27 ppm).[1] The exact values may vary ± 0.05 ppm depending on concentration.[1]

Mechanistic Insight: The key to distinguishing this from the 4-chloro-3-nitro isomer lies in the coupling constants and NOE (Nuclear Overhauser Effect).[1]

- NOE Validation: Irradiating the methyl ester singlet (3.98 ppm) should show an enhancement of the H-2 and H-6 signals, confirming the ester is flanked by these protons.[1] If the ester were ortho to the chlorine (steric bulk), the shift would differ.[1]

Visualization: NMR Assignment Logic



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Figure 2: Substituent effects determining the chemical shift environment for aromatic protons.

3.2 Infrared Spectroscopy (FT-IR)

IR is the primary rapid-check method for reaction completion (disappearance of the broad O-H stretch of the starting acid).[1]

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Notes
C=O ^[1] Stretch	1725 – 1735	Strong	Characteristic ester carbonyl. ^[1] Higher frequency due to electron-withdrawing ring. ^[1]
NO ₂ Asymmetric	1530 – 1540	Strong	Diagnostic for aromatic nitro compounds. ^[1]
NO ₂ Symmetric	1345 – 1355	Medium	Paired with the asymmetric stretch. ^[1]
C-O Stretch	1270 – 1290	Strong	Ester C-O-C linkage.
C-Cl Stretch	700 – 800	Medium	Often obscured in the fingerprint region but distinct. ^[1]

3.3 Mass Spectrometry (GC-MS / LC-MS)

Ionization Mode: Electron Impact (EI, 70eV) or ESI (+).^[1]

- Molecular Ion (M⁺): 215 (^{100%} abundance) and 217 (^{320%} abundance).^[1]
 - Critical Check: The 3:1 ratio of the M (215) and M+2 (217) peaks is the definitive signature of a mono-chlorinated compound due to the ³⁵Cl/³⁷Cl isotope distribution [1].^[1]
- Fragmentation Pattern (EI):
 - m/z 184 (M - 31): Loss of methoxy group (-OCH₃).^[1] Base peak in many ester spectra.
 - m/z 169 (M - 46): Loss of nitro group (-NO₂).^[1]
 - m/z 138/140: Loss of both -NO₂ and -OCH₃ (substituted benzyne cation).^[1]

Quality Control & Impurity Profiling

When sourcing or synthesizing this compound, three primary impurities must be monitored:

- 3-chloro-4-nitrobenzoic acid: Result of incomplete esterification or hydrolysis.[1]
 - Detection: Broad OH stretch in IR (2500-3300 cm^{-1}); shifted retention time in HPLC.[1]
- Methyl 3-chlorobenzoate: Result of starting material contamination (de-nitration is rare but possible).[1]
 - Detection: Lack of NO_2 peaks in NMR/IR.[1]
- Regioisomers (e.g., Methyl 4-chloro-3-nitrobenzoate):
 - Detection: Comparison of ^1H NMR coupling constants. The 4-chloro-3-nitro isomer will have different J-coupling patterns due to the relative positions of protons.

References

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